

An In-depth Technical Guide to the Physical Characteristics of 5-Benzyloxyindole Powder

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Compound of Interest

Compound Name: 5-Benzyloxyindole

Cat. No.: B140440

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This guide provides a comprehensive overview of the physical and chemical properties of **5-Benzyloxyindole**, a versatile chemical reagent crucial in pharmaceutical development and organic synthesis.^[1] It serves as an intermediate in the synthesis of various pharmaceuticals, including protein kinase (PKC) inhibitors and compounds targeting neurological disorders.^{[1][2][3][4]} This document details its appearance, physical constants, and the experimental protocols used to determine these characteristics, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

5-Benzyloxyindole, also known as 5-phenylmethoxy-1H-indole, is an organic compound characterized by an indole structure with a benzyloxy group at the 5-position.^{[1][5]} It typically presents as a powder.^{[2][6]} The color can range from off-white and white to light yellow or light orange.^{[1][5]} For optimal stability, it should be stored in a cool, dry, and dark environment, with recommended temperatures between 0-8°C.^{[1][3][7]} The compound is stable under these recommended storage conditions but may be sensitive to air.^[8]

Quantitative Data Summary

The key physical and chemical identifiers for **5-Benzyloxyindole** are summarized in the table below for easy reference.

Property	Value	References
Appearance	Off-white to light yellow/orange crystalline powder	[1][5]
Molecular Formula	C ₁₅ H ₁₃ NO	[1]
Molecular Weight	223.27 g/mol	[1][2][6]
Melting Point	92-104 °C (range from various suppliers)	[1][2][6][9]
Solubility	Moderately soluble in organic solvents	[5]
CAS Number	1215-59-4	[1][2][3]

Experimental Protocols

Detailed methodologies for determining the primary physical characteristics of **5-Benzyloxyindole** powder are outlined below.

The melting point of an organic solid provides a crucial indication of its purity.[10] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to lower and broaden this range.[10][11] The following protocol is a standard method using a capillary apparatus (e.g., Mel-Temp or Thiele tube).

Materials:

- **5-Benzyloxyindole** powder
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube with heating oil
- Thermometer
- Mortar and pestle (optional, for fine powdering)

Procedure:

- Sample Preparation: Ensure the **5-Benzoyloxyindole** sample is a fine, dry powder. If necessary, gently crush the crystals using a mortar and pestle.[11]
- Capillary Loading: Firmly press the open end of a capillary tube into the powder, trapping a small amount. Tap the sealed end of the tube gently on a hard surface to pack the powder down to a height of 1-2 mm.[12][13]
- Apparatus Setup:
 - Mel-Temp: Insert the capillary tube into the sample holder and place the thermometer in its designated well.[10]
 - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band or thread, aligning the sample with the thermometer bulb. Suspend the assembly in the Thiele tube filled with heating oil.[11]
- Heating: Begin heating the apparatus. For an initial, rapid determination, heat quickly to find an approximate melting point.[10] For an accurate measurement, allow the apparatus to cool and begin again, heating slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[11]
- Observation and Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely liquefied.
- Reporting: The melting point is reported as the range from T1 to T2. Repeat the measurement with a fresh sample to ensure consistency.[10]

Solubility tests help characterize a compound's polarity and identify suitable solvents for reactions or analysis.[14] The principle of "like dissolves like" is a useful guide, where polar compounds dissolve in polar solvents and non-polar compounds in non-polar solvents.[15]

Materials:

- **5-Benzoyloxyindole** powder

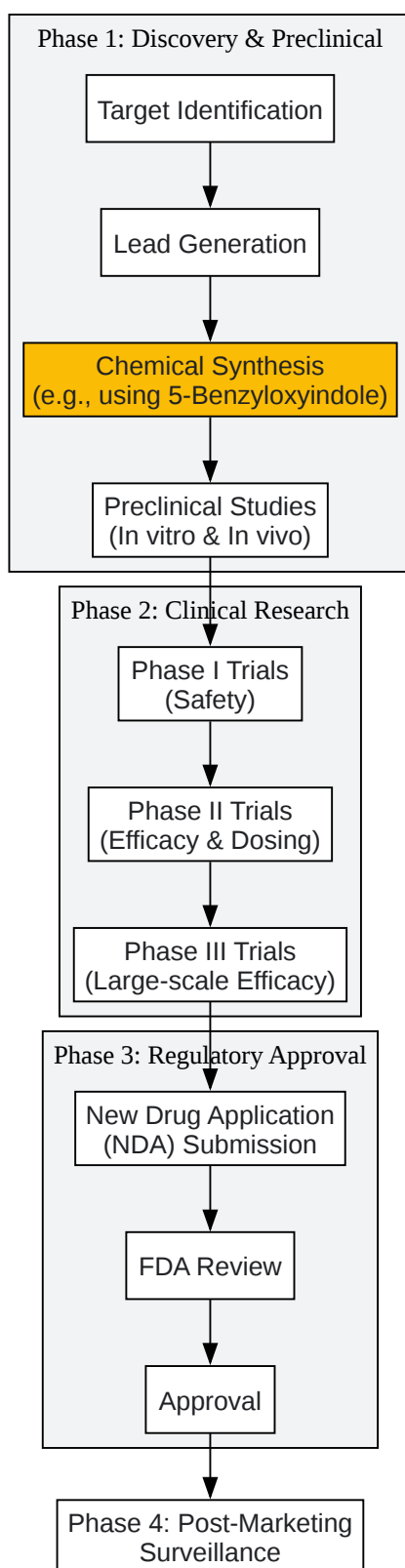
- A selection of solvents (e.g., water, methanol, dichloromethane, hexane)
- Test tubes
- Spatula
- Vortex mixer or stirring rod

Procedure:

- Sample Preparation: Add approximately 25 mg of **5-Benzyloxyindole** powder to a clean, dry test tube.[\[14\]](#)
- Solvent Addition: Add 0.5 mL of the chosen solvent to the test tube.[\[14\]](#)
- Mixing: Vigorously mix the contents by tapping the tube, using a vortex mixer, or stirring with a glass rod for at least one minute to ensure the system reaches equilibrium.[\[14\]](#)
- Observation: Observe the mixture.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.
- Recording: Record the solubility of **5-Benzyloxyindole** in each tested solvent. For aqueous solutions, the pH can also be tested to check for acidic or basic properties.[\[14\]](#)

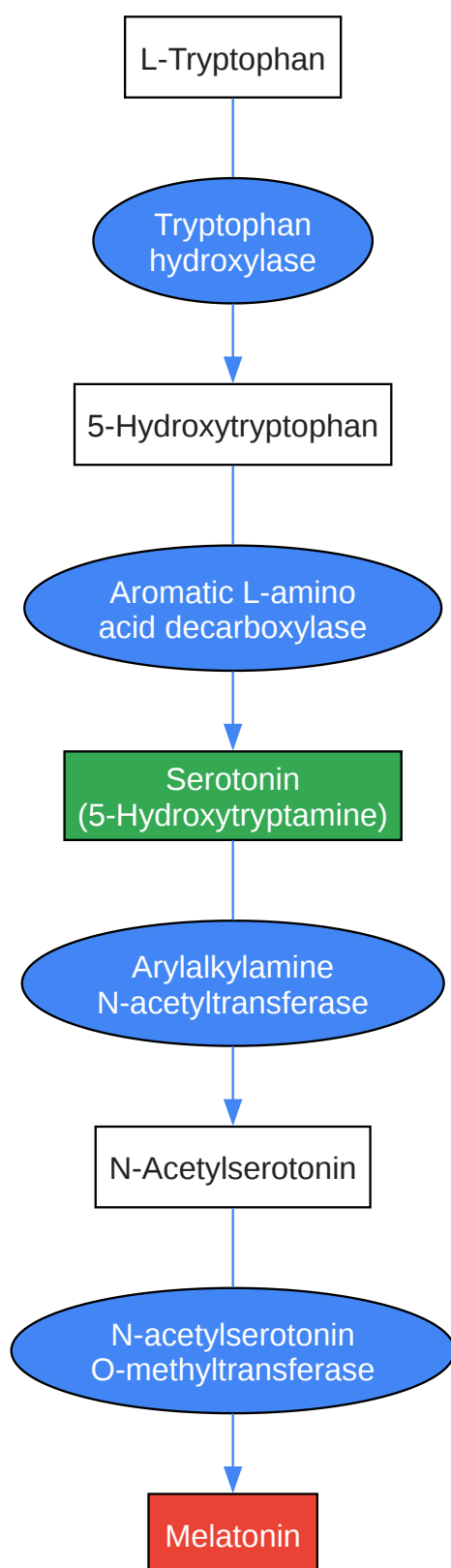
Visualization of Related Workflows and Pathways

The following diagrams, created using the DOT language, illustrate logical workflows and biological pathways relevant to the application of **5-Benzyloxyindole**.



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Caption: Role of **5-Benzylxyindole** in the Drug Development Pipeline.



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Caption: The Melatonin Biosynthesis Pathway from Tryptophan.

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